

# Technical Guide: 2,2-Difluoro-1,3-benzodioxole-4-carboxylic acid

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## Compound of Interest

Compound Name: 2,2-Difluoro-1,3-benzodioxole-4-carboxylic acid

Cat. No.: B139103

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## Introduction

**2,2-Difluoro-1,3-benzodioxole-4-carboxylic acid** is a fluorinated organic compound incorporating a benzodioxole core. This unique structural motif, featuring a difluorinated carbon within the dioxole ring and a carboxylic acid group on the benzene ring, makes it a valuable building block in medicinal chemistry and materials science.<sup>[1]</sup> The presence of the difluoromethylenedioxy group can significantly influence the physicochemical properties of molecules, potentially enhancing metabolic stability, lipophilicity, and binding affinity to biological targets. This guide provides a summary of the available technical data for this compound.

## Core Properties

The following tables summarize the key physical and chemical properties of **2,2-Difluoro-1,3-benzodioxole-4-carboxylic acid**.

## Chemical Identification

Identifier	Value
CAS Number	126120-85-2
IUPAC Name	2,2-difluoro-1,3-benzodioxole-4-carboxylic acid
Molecular Formula	C <sub>8</sub> H <sub>4</sub> F <sub>2</sub> O <sub>4</sub>
Molecular Weight	202.11 g/mol [2]
InChI Key	ZGAQVJDFFVTWJK-UHFFFAOYSA-N[3]
SMILES String	OC(=O)c1cccc2OC(F)(F)Oc12
Synonyms	2,2-Difluoro-2H-1,3-benzodioxole-4-carboxylic acid, 2,2-Difluorobenzo[1]dioxole-4-carboxylic acid[2]

## Physicochemical Properties

Property	Value	Source
Appearance	White to pale cream crystals or powder	[3]
Melting Point	200-204 °C	
Purity (Assay)	≥96.0% (Silylated GC), ≥96.0 to ≤104.0% (Aqueous acid-base Titration)	[3]

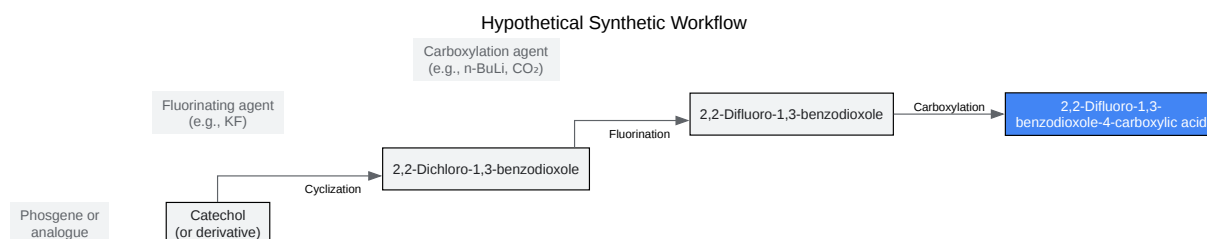
## Synthesis

Detailed experimental protocols for the synthesis of **2,2-Difluoro-1,3-benzodioxole-4-carboxylic acid** are not readily available in the public domain. However, a general approach may be inferred from the synthesis of related compounds. One potential route involves the carboxylation of a suitable 2,2-difluoro-1,3-benzodioxole precursor.

A patented process for the preparation of the parent compound, 2,2-difluoro-1,3-benzodioxole, involves the reaction of 2,2-dichloro-1,3-benzodioxole with potassium fluoride.[4] This suggests a possible synthetic pathway starting from a catechol derivative, followed by difluorocyclization

and subsequent introduction of the carboxylic acid functionality at the 4-position of the benzene ring.

The following diagram illustrates a generalized, hypothetical workflow for the synthesis, based on common organic chemistry principles.



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Caption: A potential, non-validated synthetic route to the target compound.

## Pharmacological and Biological Properties

Currently, there is a notable lack of published research specifically detailing the pharmacological properties, biological activity, or mechanism of action of **2,2-Difluoro-1,3-benzodioxole-4-carboxylic acid**. While the 2,2-difluoro-1,3-benzodioxole scaffold is a component of some biologically active molecules, the specific effects of the 4-carboxylic acid derivative remain uncharacterized in the available scientific literature.

It is known that **2,2-Difluoro-1,3-benzodioxole-4-carboxylic acid** is an environmental transformation product of the fungicide Fludioxonil, which may warrant further toxicological investigation.<sup>[5]</sup>

The broader class of benzodioxole derivatives has been explored for various therapeutic applications, including as auxin receptor agonists for promoting root growth.<sup>[6]</sup> However, no

such studies have been reported for the title compound.

Due to the absence of data on its interaction with biological systems, no signaling pathway diagrams can be provided at this time.

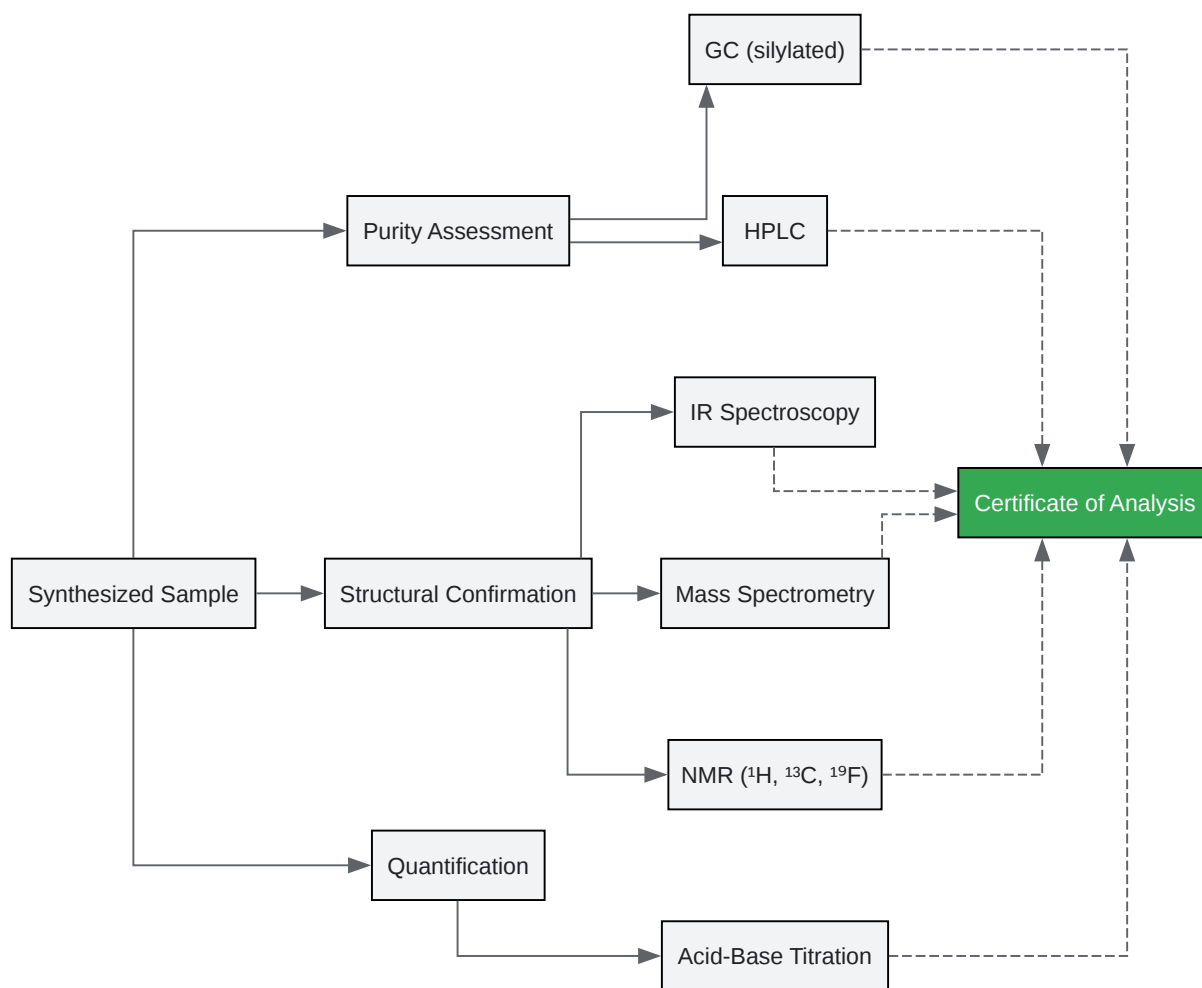
## Experimental Protocols

Detailed experimental protocols for the analysis of **2,2-Difluoro-1,3-benzodioxole-4-carboxylic acid** are not extensively described in publicly accessible literature. Standard analytical techniques for a compound of this nature would include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: For structural elucidation and confirmation.
- Mass Spectrometry (MS): For determination of molecular weight and fragmentation patterns.
- High-Performance Liquid Chromatography (HPLC): For purity assessment and quantification.
- Infrared (IR) Spectroscopy: To identify functional groups.
- Titration: An aqueous acid-base titration method is mentioned for assay determination.<sup>[3]</sup>

The following diagram represents a general workflow for the quality control analysis of a synthesized batch of the compound.

## General Analytical Workflow



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Caption: A typical workflow for the analytical characterization of the compound.

## Conclusion

**2,2-Difluoro-1,3-benzodioxole-4-carboxylic acid** is a compound with potential for application in chemical synthesis due to its unique structural features. However, a significant gap exists in the scientific literature regarding its biological activity, pharmacological properties, and detailed, validated experimental protocols for its synthesis and analysis. Further research is required to fully characterize this compound and explore its potential applications in drug discovery and other scientific fields.

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